

Padnarsertib pharmacokinetics vs other investigational drugs

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Compound Focus: Padnarsertib

CAS No.: 1643913-93-2

Cat. No.: S531886

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Padnarsertib Profile and Experimental Data

Padnarsertib (also known as KPT-9274) is an investigational small molecule drug. The table below summarizes its key characteristics and available experimental data.

Property	Description
Drug Type	Orally bioavailable small molecule [1] [2]
Primary Mechanisms	Dual inhibitor of PAK4 (Serine/threonine-protein kinase PAK 4) and NAMPT (Nicotinamide phosphoribosyltransferase) [1] [2].
Target IC ₅₀	<100 nM (PAK4); 120 nM (NAMPT) in cell-free assays [2] [3].
Key In Vivo Model	786-O human renal cell carcinoma (RCC) xenograft model in mice [3].
In Vivo Dosing	100 mg/kg and 200 mg/kg, administered by oral gavage [3].
Reported In Vivo Outcome	Dose-dependent inhibition of tumor growth with no apparent toxicity reported [3].

Property	Description
Reported Tumor/Plasma Level	In a mouse model, 10647 ng/mL in tumors and 10757 ng/mL in plasma measured 8 hours post-administration [2].

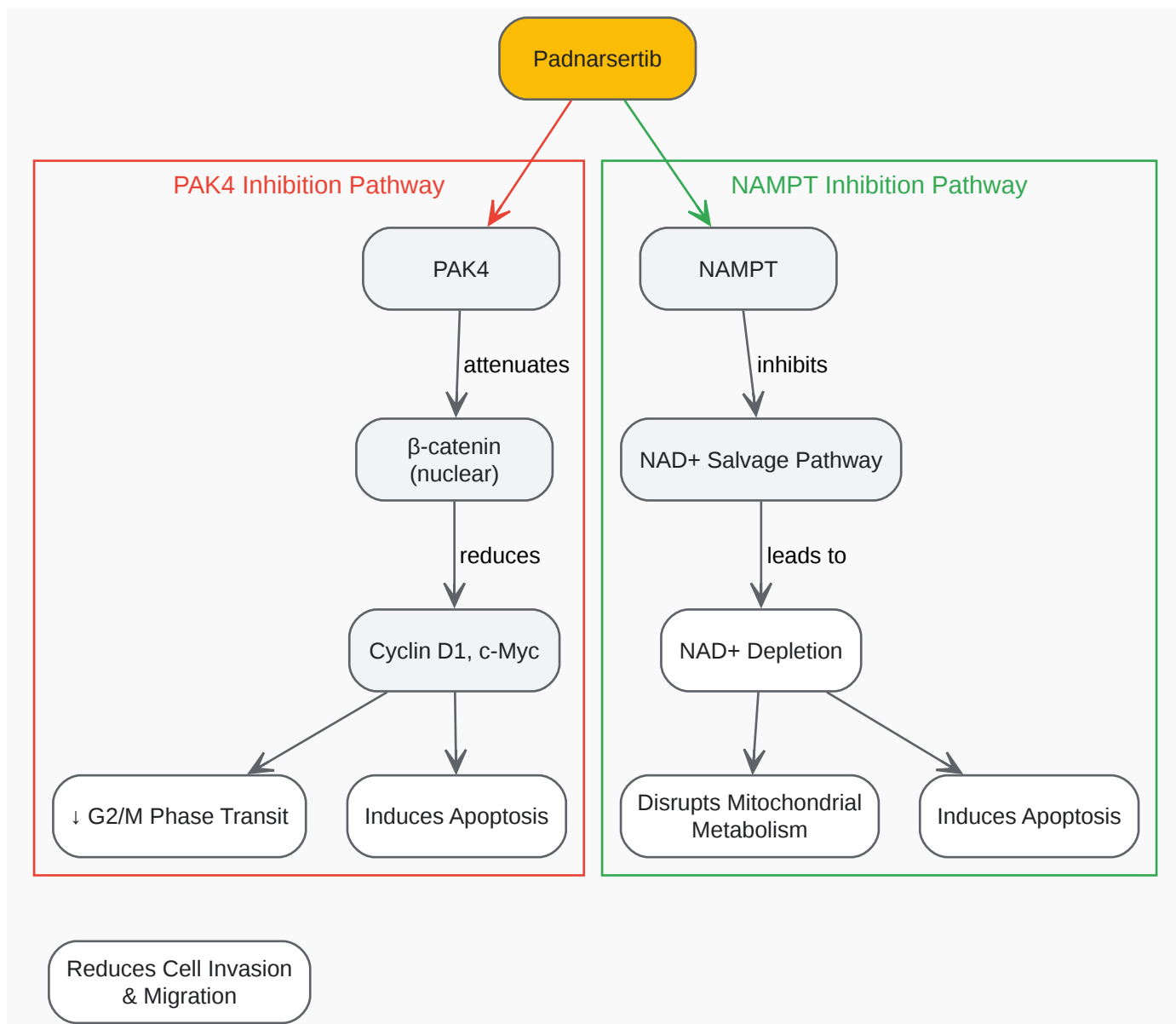
Detailed Experimental Protocols

The following methodologies are derived from published studies on **Padnarsertib**:

- ***In Vitro* Cell Migration and Invasion Assay:** This was performed using transwell chambers. For the migration assay, 1.5×10^4 cells were seeded on polycarbonate filters with **Padnarsertib** (1 μ M and 5 μ M) added to both upper and lower wells. After 12 hours of incubation, cells that migrated were fixed, stained, and counted. For the invasion assay, filters were coated with Matrigel, and 2.5×10^4 cells were seeded and incubated for 20 hours before counting [3].
- ***In Vivo* Efficacy Study:** The 786-O (VHL-mut) human RCC xenograft model was established in nude mice. **Padnarsertib** was administered by oral gavage at doses of 100 and 200 mg/kg. The study evaluated the dose-dependent inhibition of tumor growth over time [3].

Mechanism of Action Diagram

The diagram below illustrates the dual inhibitory mechanism of **Padnarsertib** and its downstream effects on cancer cells, based on the cited research [2] [4] [3].



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References

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3. Padnarsertib (KPT 9274) Datasheet [selleckchem.com]
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